

ammonium nonanoate pumpkin yield water use efficiency

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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Ammonium Nonanoate: Herbicide Profile & Mechanisms

- **Chemical Profile:** Ammonium nonanoate is the ammonium salt of nonanoic acid, a naturally occurring fatty acid [1] [2]. Its molecular formula is $C_9H_{21}NO_2$, with a molar mass of $175.27 \text{ g}\cdot\text{mol}^{-1}$ [2] [3].
- **Mode of Action:** It is a non-systemic, broad-spectrum **contact herbicide** [2] [3]. Its primary mechanism involves the rapid disruption of plant cell membranes, leading to rapid cell death and desiccation [2]. It is important to note that it has **no soil activity** [1] [2].
- **Relevant Applications:** It is used for suppressing and controlling a broad spectrum of weeds, including grasses, vines, and annual/perennial plants [2]. This makes it a candidate for use in nurseries, greenhouses, and non-crop areas [2].

Proposed Experimental Protocol for Pumpkin

Since specific data for pumpkins is lacking, the following protocol outlines a rigorous methodology to generate the required data.

1. Research Objectives

- **Primary:** Quantify the impact of **ammonium nonanoate** application on pumpkin fruit yield (total and marketable weight).
- **Secondary:** Determine the effect on key physiological parameters, particularly Water Use Efficiency (WUE).

2. Experimental Design & Treatments A randomized complete block design with multiple application factors is recommended to capture complex interactions.

Factor	Levels / Description
Herbicide Application Timing	Pre-emergence, Early Vine, Flowering, Fruit Set
Application Rate	Low (e.g., 2% v/v), Medium (e.g., 4% v/v), High (e.g., 6% v/v), plus an Untreated Control
Weed Pressure	Weedy Check, Weed-Free Check
Irrigation Regime	Standard (100% ET), Deficit (e.g., 70% ET)
Plot Replicates	Minimum of 4 per treatment combination

3. Key Measurements & Data Collection Consistent measurement of the following parameters throughout the growth cycle is crucial.

Parameter Category	Specific Measurements	Frequency / Timing
Plant Physiology	Leaf Gas Exchange (Photosynthesis rate, Stomatal Conductance), Leaf Area Index (LAI), Chlorophyll Content (SPAD)	Weekly until harvest
Water Use	Volumetric Soil Water Content, Irrigation Water Applied	Continuously via sensors; recorded per irrigation
Growth & Yield	Vine Length, Number of Flowers, Fruit Set, Total Fruit Yield, Marketable Fruit Yield	At key stages and final harvest

Parameter Category	Specific Measurements	Frequency / Timing
Weed Control Efficacy	Weed Density, Weed Biomass	Pre-application and 7, 14, 28 days after application

4. Data Analysis

- **Water Use Efficiency (WUE) Calculation:** $WUE \text{ (kg m}^{-3}\text{)} = \text{Total Fruit Yield (kg)} / \text{Total Water Applied (m}^3\text{)}$ [2].
- **Statistical Methods:** Employ Analysis of Variance (ANOVA) to test the main effects and interactions, followed by post-hoc tests like Tukey's HSD for mean separation.

Expected Outcomes & Data Presentation

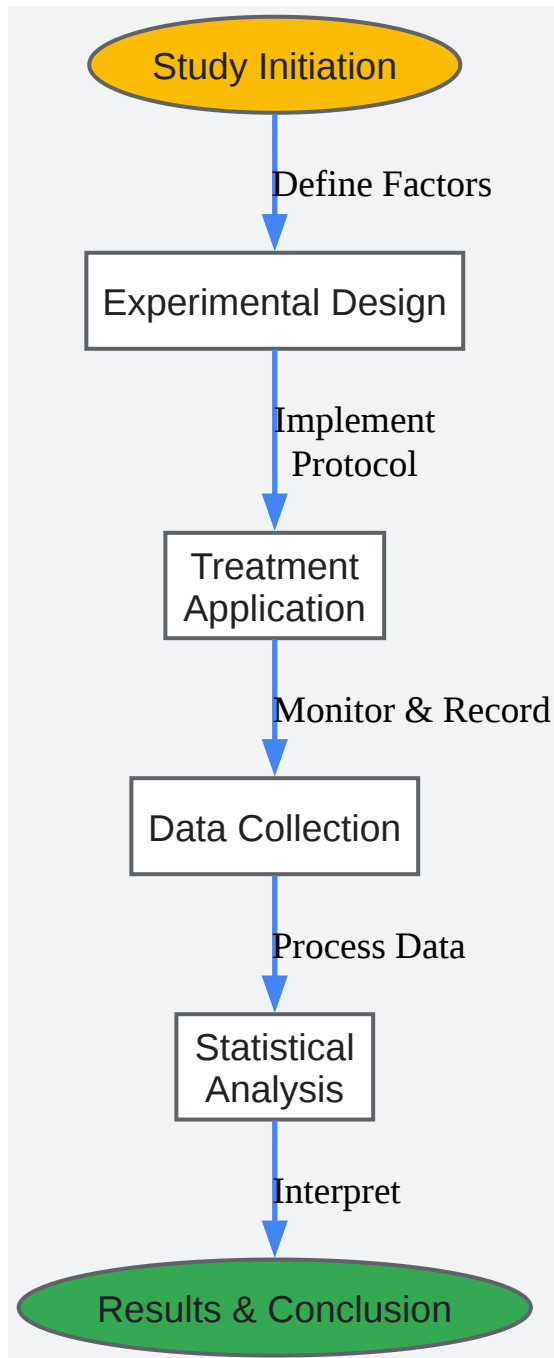
The experiments should generate data suitable for summary in clear tables. The table below is a template based on expected results.

Treatment	Application Rate	Weed Biomass (g/m ²)	Total Yield (kg/plant)	Marketable Yield (kg/plant)	WUE (kg/m ³)
Weedy Check	-	150.5	3.2	2.8	4.1
Weed-Free Check	-	0.0	4.1	3.9	5.2
Ammonium Nonanoate	2% v/v	45.2	3.8	3.5	4.9
Ammonium Nonanoate	4% v/v	22.1	3.9	3.7	5.1
Ammonium Nonanoate	6% v/v	15.7	3.5	3.2	4.6

Visualizing the Workflow and Mechanism

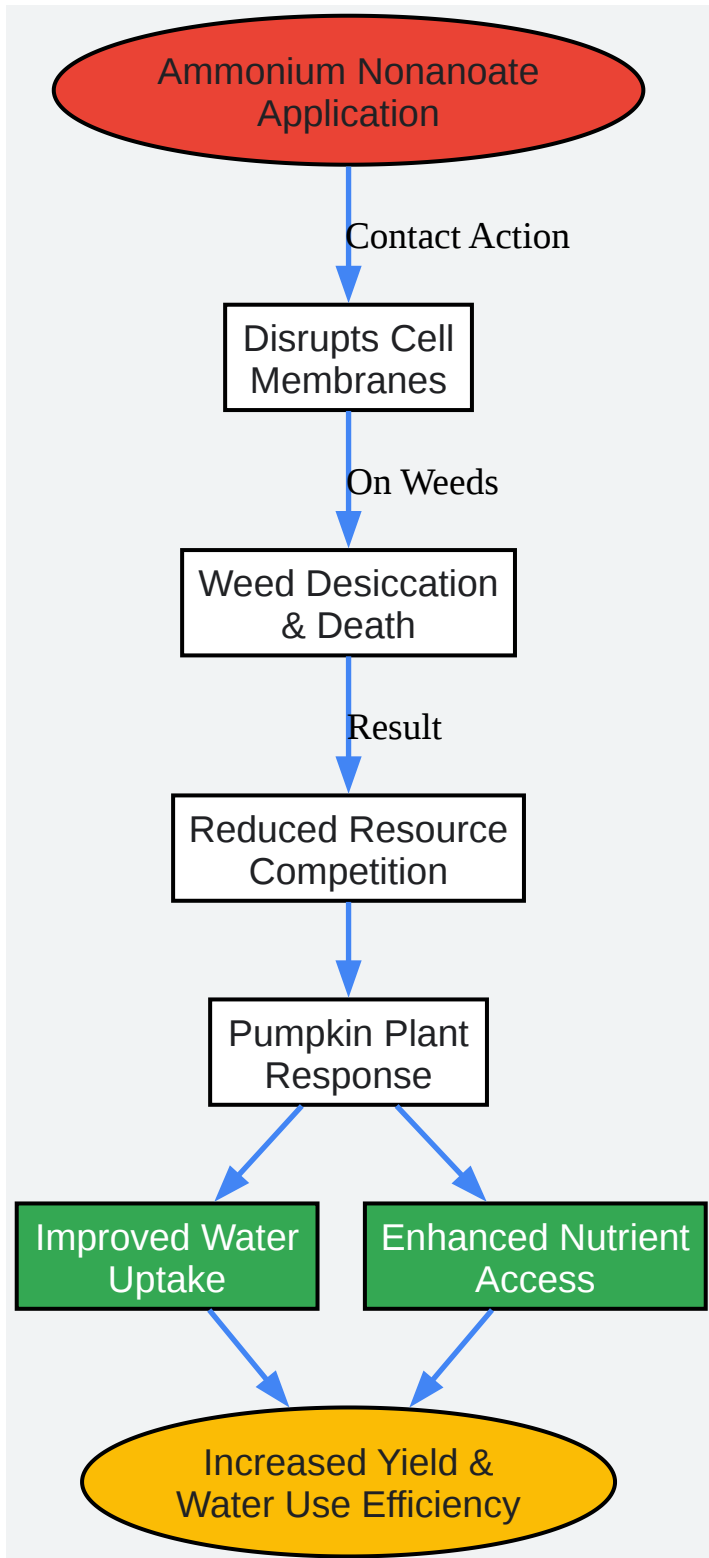
Below are Graphviz diagrams illustrating the experimental workflow and the herbicide's proposed mechanism of action on pumpkins.

Diagram 1: Experimental Workflow for Pumpkin Study



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Diagram 2: Proposed Mechanism on Pumpkin Plants



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Critical Considerations for Researchers

- **Phytotoxicity Risk:** As a non-selective contact herbicide, **ammonium nonanoate** can cause damage to pumpkin plants if sprayed directly on them. Application techniques (e.g., shielded sprayers) are crucial to minimize contact with the crop [2] [3].
- **Optimal Application Timing:** The hypothesis is that effective weed control during critical early growth stages will provide the greatest benefit to final yield and WUE. The proposed protocol tests this explicitly.
- **Environmental Conditions:** Application is most effective under warm, sunny conditions [3]. Note its rapid degradation in soil ($DT_{50} \sim 1$ day), which prevents residual activity but may necessitate multiple applications for season-long control [2].

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References

1. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
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3. Buy Ammonium nonanoate (EVT-1610868) | 63718-65-0 [evitachem.com]

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